

# E-64d: An In-Depth Technical Guide to a Cysteine Protease Inhibitor

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

### Introduction

E-64d, also known as **Aloxistatin** or EST, is a synthetic, cell-permeable, and irreversible inhibitor of cysteine proteases.[1][2] It is the ethyl ester prodrug of E-64c, which is the active form of the inhibitor.[3][4] Originally developed as an analog of the natural product E-64, which was first isolated from the fungus Aspergillus japonicus in 1978, E-64d possesses enhanced membrane permeability, making it a valuable tool for both in vitro and in vivo studies.[5][6] Its high specificity for cysteine proteases, such as cathepsins and calpains, over other protease classes like serine or aspartic proteases, combined with its low toxicity, has established E-64d as a critical compound in diverse research fields.[5][7] This guide provides a comprehensive technical overview of E-64d, including its mechanism of action, quantitative inhibitory data, biological applications, and detailed experimental protocols.

# **Chemical and Physical Properties**

E-64d is a small molecule characterized by an epoxysuccinyl peptide structure.[8] Its physicochemical properties are crucial for its function as a cell-permeable prodrug. The ethyl ester group increases its lipophilicity, facilitating its passage across cellular membranes.[6] Once inside the cell, endogenous esterases hydrolyze E-64d to its active carboxylate form, E-64c.[3][9]

Table 1: Physicochemical Properties of E-64d



Property	Value	References
IUPAC Name	ethyl (2S,3S)-3-[[(2S)-4-methyl-1-(3-methylbutylamino)-1-oxopentan-2-yl]carbamoyl]oxirane-2-carboxylate	[2][10]
Synonyms	Aloxistatin, EST, Loxistatin, E-64c ethyl ester	[2][4][11]
CAS Number	88321-09-9	[1][12]
Molecular Formula	C17H30N2O5	[10][12]
Molecular Weight	342.43 g/mol	[12]
Purity	Typically ≥98%	[10][12]
Appearance	Crystalline solid / Powder	[4]

| Solubility | Soluble in DMSO (e.g., 30 mg/mL), Ethanol (e.g., 10 mg/mL). Limited solubility in aqueous solutions. |[4][11][12] |

## **Mechanism of Action**

E-64d exerts its inhibitory effect through its active metabolite, E-64c. The core of its mechanism is the irreversible covalent modification of the target enzyme's active site.

- Cellular Uptake and Activation: E-64d, being membrane-permeable, readily enters intact cells.[1] Intracellular esterases then hydrolyze the ethyl ester group, converting the prodrug E-64d into its active, free-acid form, E-64c.[3]
- Covalent Inhibition: The E-64c molecule contains a reactive trans-epoxysuccinyl group.[13] The catalytic cysteine residue in the active site of a target protease performs a nucleophilic attack on one of the electrophilic carbons of the epoxide ring.[5]
- Irreversible Thioether Bond Formation: This attack opens the epoxide ring and results in the formation of a stable, irreversible thioether bond between the inhibitor and the enzyme's

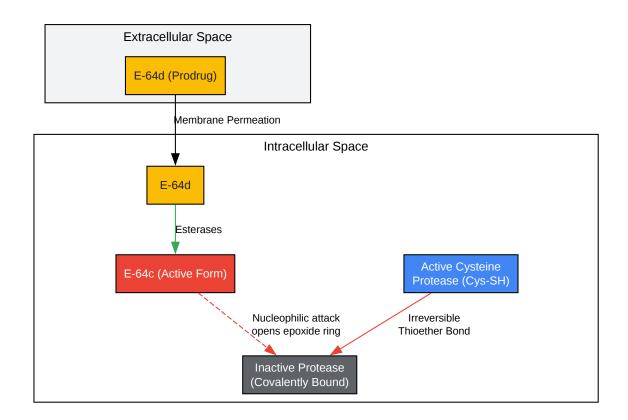


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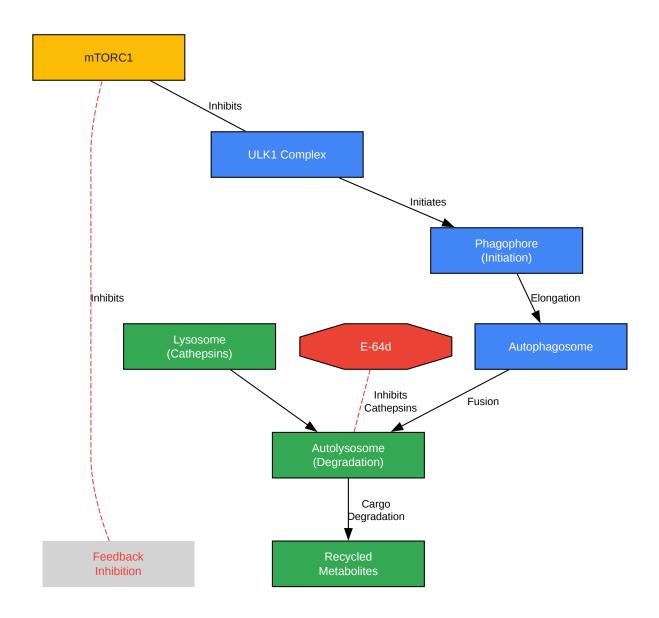
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active site cysteine.[5][13] This covalent modification permanently inactivates the enzyme, as it can no longer participate in catalysis.

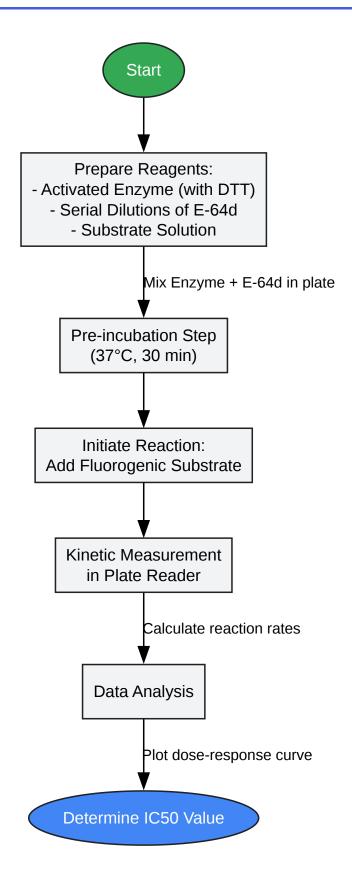












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- To cite this document: BenchChem. [E-64d: An In-Depth Technical Guide to a Cysteine Protease Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665256#e-64d-as-a-cysteine-protease-inhibitor]

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